

Personal protective equipment for handling 4-Nitrophthalic anhydride

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Compound of Interest

Compound Name: 4-Nitrophthalic anhydride

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Essential Guide to Handling 4-Nitrophthalic Anhydride

This document provides immediate safety, handling, and disposal protocols for **4-Nitrophthalic anhydride**, designed for researchers, scientists, and drug development professionals.

Adherence to these guidelines is critical for ensuring laboratory safety.

Hazard Identification and Quantitative Data

4-Nitrophthalic anhydride is a hazardous chemical that requires careful handling. It is harmful if swallowed or inhaled, causes skin and serious eye irritation, and may cause respiratory irritation.[1][2][3][4] Chronic exposure can lead to more severe conditions such as bronchitis.[4] [5] The substance is a combustible solid and can react exothermically with water.[4][5]

Property	Value	Reference
Molecular Formula	C ₈ H ₃ NO ₅	[2]
CAS Number	5466-84-2	[2]
Appearance	Yellow or cream-colored powder/solid	[2][4][6]
Melting Point	116-120 °C	
Hazards		
H315: Causes skin irritation	[1][4]	
H319: Causes serious eye irritation	[1][4]	
H332: Harmful if inhaled	[1]	
H335: May cause respiratory irritation	[1][4]	

Personal Protective Equipment (PPE)

Strict adherence to PPE protocols is mandatory to prevent exposure.

- Eye and Face Protection: Wear chemical safety goggles with side shields that conform to EN166 or OSHA 29 CFR 1910.133 standards.[1][6] A face shield should be worn in situations with a high risk of splashing.[7][8]
- Hand Protection: Wear appropriate chemical-resistant gloves to prevent skin contact.[3][6] Regularly inspect gloves for any signs of degradation or puncture.
- Body Protection: A lab coat or chemical-resistant apron must be worn to protect against skin exposure.[8][9] Wear appropriate protective clothing to prevent skin exposure.[6]
- Respiratory Protection: All handling of **4-Nitrophthalic anhydride** powder must be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[1][8] If dust generation is unavoidable, a NIOSH/MSHA-approved respirator (such as a type N95 dust mask) is required.[6]

Operational Plan: Step-by-Step Handling Procedure

3.1. Preparation and Engineering Controls

- Ventilation: Ensure work is performed in a well-ventilated area, ideally within a chemical fume hood to minimize inhalation exposure.[1][8]
- Emergency Equipment: Confirm that an eyewash station and safety shower are readily accessible and operational.[9]
- Gather Materials: Assemble all necessary equipment and reagents before handling the chemical.
- Don PPE: Put on all required personal protective equipment as outlined in Section 2.

3.2. Chemical Handling

- Avoid Dust: Handle the solid carefully to minimize the generation of dust.[1][6]
- Portioning: If transferring the chemical, use spark-proof tools and ground equipment to prevent static discharge.[8] Keep containers tightly sealed when not in use.[1][6]
- Prohibited Actions: Do not eat, drink, or smoke in the handling area.[1]
- Hand Washing: Always wash hands thoroughly with soap and water after handling the chemical.[1][6]

3.3. Storage

- Container: Store in the original, tightly closed container.[1][6]
- Location: Keep in a cool, dry, well-ventilated, and locked area away from incompatible materials such as moisture, strong acids, bases, and oxidizing agents.[1][3][6]

Disposal Plan

Waste containing **4-Nitrophthalic anhydride** is classified as hazardous waste.[2]

- **Waste Collection:** Collect all waste material, including contaminated consumables (e.g., gloves, absorbent paper), in a designated, properly labeled, and sealed hazardous waste container.
- **Labeling:** Clearly label the waste container as "Hazardous Waste" and include the chemical name "**4-Nitrophthalic anhydride**".
- **Disposal:** Dispose of the waste through an authorized hazardous waste collection service in accordance with all local, state, and federal regulations.^{[1][2][3]} Do not dispose of it down the drain.^[1]

Emergency Procedures

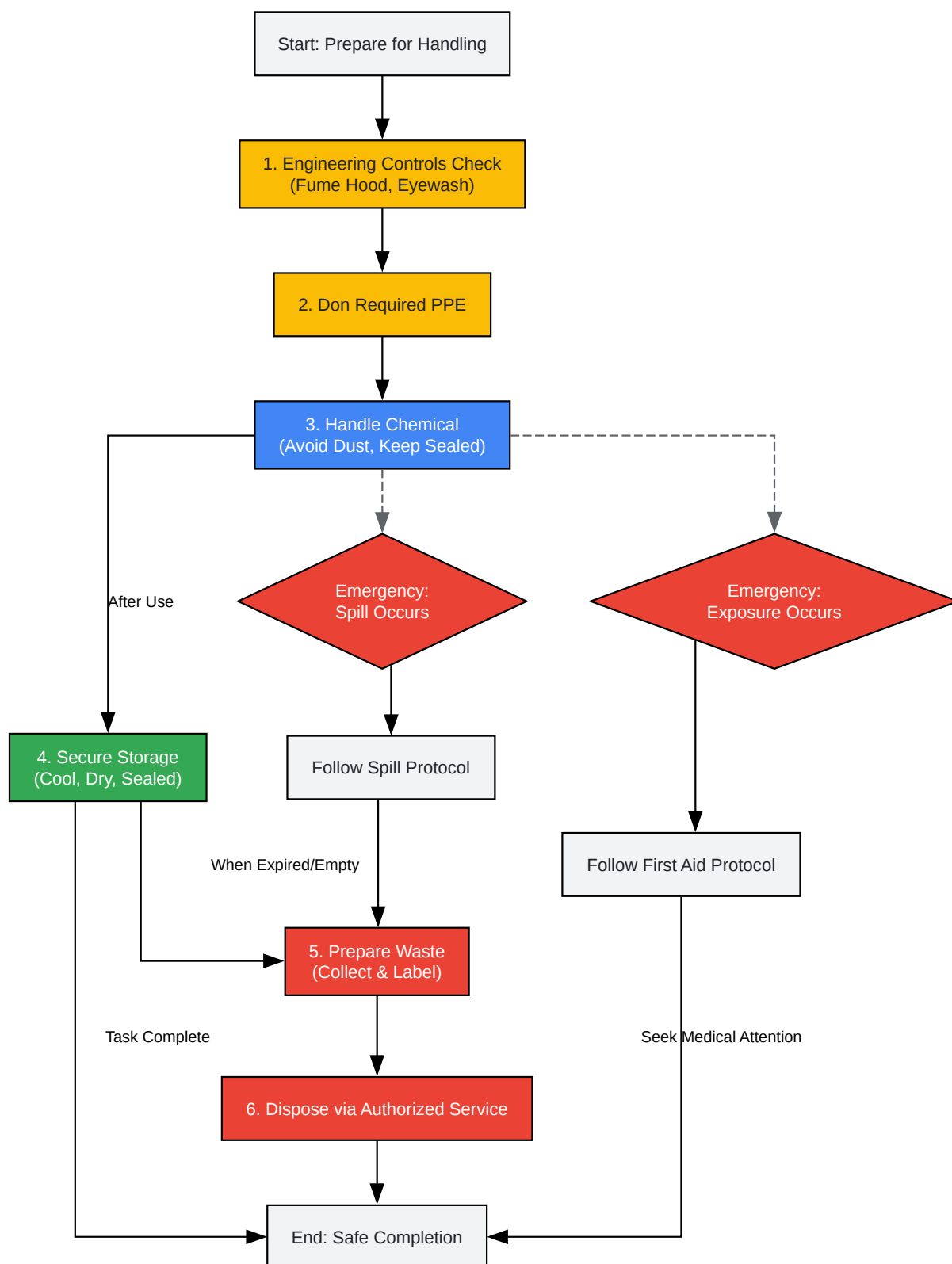
5.1. Spills

- **Minor Spill:**
 - Remove all sources of ignition.^[5]
 - Dampen the spilled solid with 60-70% ethanol to prevent dust from becoming airborne.^{[4][5]}
 - Carefully sweep the dampened material and any contaminated absorbent paper into a designated hazardous waste container.^{[4][5]}
 - Wash the spill area with a soap and water solution.^{[4][5]}
- **Major Spill:**
 - Evacuate the area immediately and alert personnel.^[1]
 - Contact your institution's emergency services or safety officer.^[1]
 - Prevent the spill from entering drains or waterways.^[1]

5.2. First Aid

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[\[1\]](#)[\[6\]](#)
- Skin Contact: Immediately remove all contaminated clothing.[\[1\]](#) Flush the affected skin with large amounts of soap and water for at least 15 minutes.[\[6\]](#) Seek medical attention if irritation persists.[\[1\]](#)
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[\[1\]](#)[\[6\]](#)
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water and have them drink 2-4 cupfuls of water or milk. Seek immediate medical attention.[\[6\]](#)

Workflow for Safe Handling



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Caption: Logical workflow for the safe handling of **4-Nitrophthalic anhydride**.

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- To cite this document: BenchChem. [Personal protective equipment for handling 4-Nitrophthalic anhydride]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b141840#personal-protective-equipment-for-handling-4-nitrophthalic-anhydride>]

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